

# How to handle and store hygroscopic calcium iodide hydrate

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## Compound of Interest

Compound Name: Calcium iodide hydrate

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## Technical Support Center: Calcium Iodide Hydrate

This technical support center provides essential information for researchers, scientists, and drug development professionals on the proper handling and storage of hygroscopic **calcium iodide hydrate**.

## Frequently Asked Questions (FAQs)

Q1: What is **calcium iodide hydrate** and what are its common applications?

A1: **Calcium iodide hydrate** ( $\text{CaI}_2 \cdot x\text{H}_2\text{O}$ ) is a chemical compound that is a key reagent in various industrial and research applications.<sup>[1]</sup> It is particularly valuable in organic synthesis and the production of other iodine-containing compounds.<sup>[1]</sup> Due to its hygroscopic nature, it can be used as a desiccant.<sup>[1]</sup> Other applications include its use in medical imaging as a contrast agent, in pharmaceuticals for iodine supplementation, in photography for producing iodide emulsions, and in the food industry as an additive to iodize salt.<sup>[1][2][3]</sup>

Q2: What does "hygroscopic" mean in the context of **calcium iodide hydrate**?

A2: "Hygroscopic" means that **calcium iodide hydrate** readily absorbs moisture from the atmosphere.<sup>[4]</sup> This property requires specific storage conditions to maintain the integrity of the compound.<sup>[4]</sup> Its shelf life is described as poor due to its hygroscopic nature.<sup>[5]</sup>

Q3: Is **calcium iodide hydrate** sensitive to other environmental factors?

A3: Yes, besides moisture, **calcium iodide hydrate** is also sensitive to light and air.[6][7] Exposure to air can lead to the absorption of carbon dioxide, and exposure to light can cause decomposition.[3][4] Over time, it can slowly react with oxygen and carbon dioxide in the air, which liberates iodine and can cause a faint yellow color in impure samples.[3]

Q4: What are the primary safety hazards associated with **calcium iodide hydrate**?

A4: **Calcium iodide hydrate** may cause skin and serious eye irritation.[5][8] It can also cause irritation to the respiratory tract if inhaled.[4] Ingestion of large amounts may lead to gastrointestinal irritation.[4] It is important to wear appropriate personal protective equipment (PPE), including gloves and safety goggles, when handling this compound.[4][8]

## Troubleshooting Guide

Q1: My **calcium iodide hydrate** has turned a yellowish-white color. What happened and is it still usable?

A1: A yellowish-white color is often indicative of the liberation of free iodine.[3] This can happen when the compound is exposed to air and light, causing it to slowly react with oxygen and carbon dioxide.[3] While slight discoloration may not significantly impact all experimental outcomes, for high-purity applications, it is recommended to use a fresh, non-discolored supply.

Q2: The **calcium iodide hydrate** in my container has clumped together and appears wet. What is the cause?

A2: This is a direct result of the compound's hygroscopic nature.[4] The clumping and wet appearance indicate that it has absorbed a significant amount of moisture from the air. This can happen if the container is not sealed tightly or if it has been opened frequently in a humid environment.[4] Using the material in this state may lead to inaccurate measurements and introduce water into non-aqueous reactions.

Q3: I observed fumes when heating **calcium iodide hydrate**. What are these and is it dangerous?

A3: When heated to decomposition, **calcium iodide hydrate** can emit toxic fumes, including hydrogen iodide.[4][9] It is crucial to handle the compound in a well-ventilated area and avoid excessive heating.[4]

Q4: Are there any chemicals that are incompatible with **calcium iodide hydrate**?

A4: Yes, **calcium iodide hydrate** is incompatible with strong oxidizing agents and strong acids. [6][7] Contact with these substances should be avoided to prevent hazardous reactions.

## Data Presentation

### Physical and Chemical Properties of Calcium Iodide

Property	Value	Citations
Molecular Formula	$\text{CaI}_2 \cdot x\text{H}_2\text{O}$	[5][6]
Anhydrous Molecular Weight	293.89 g/mol	[6]
Appearance	White to yellowish-white solid/crystals	[5][10]
Density (Anhydrous)	3.956 g/cm <sup>3</sup>	[3]
Melting Point (Anhydrous)	779 °C	[3][7]
Boiling Point (Anhydrous)	1100 °C	[3]
Solubility	Highly soluble in water; soluble in acetone and alcohols	[3][7]

## Experimental Protocols

### Standard Protocol for Handling and Storage of **Calcium Iodide Hydrate**

This protocol outlines the essential steps for safely handling and storing **calcium iodide hydrate** to minimize exposure and maintain chemical integrity.

#### 1. Personal Protective Equipment (PPE):

- Wear appropriate protective eyeglasses or chemical safety goggles.[4][8]
- Wear protective gloves to prevent skin exposure.[4][8]
- Wear appropriate protective clothing to prevent skin exposure.[4][8]

- Use a NIOSH/MSHA-approved respirator if ventilation is inadequate or if dust is generated.  
[4]

## 2. Handling:

- Work in a well-ventilated area. A fume hood is recommended.[4]
- Minimize dust generation and accumulation.[4][9]
- Avoid contact with eyes, skin, and clothing.[4]
- Keep the container tightly closed when not in use.[4]
- Wash hands thoroughly after handling.[4][5]

## 3. Storage:

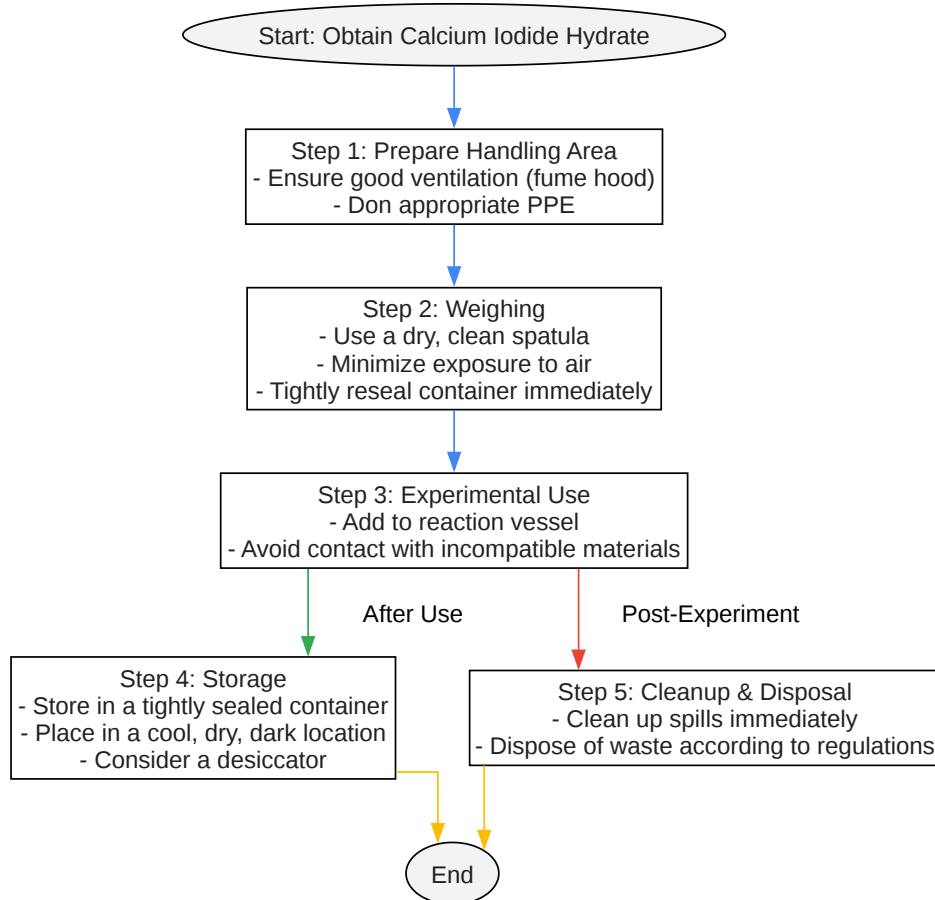
- Store in a cool, dry, and well-ventilated area.[4][6]
- Protect from moisture, light, and air.[4][6] Storing under an inert gas like argon can be beneficial.[11][12]
- Keep containers tightly closed.[6][8]
- Store away from incompatible substances such as strong oxidizing agents and strong acids.  
[6][7]

## 4. Spill and Disposal:

- In case of a spill, sweep up the material, place it in a sealed container, and dispose of it according to local regulations.[5]
- Avoid generating dust during cleanup.[4]
- Ventilate the area of the spill and wash the site after material pickup is complete.[5]

# Mandatory Visualization

## Workflow for Handling and Storing Hygroscopic Calcium Iodide Hydrate



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Caption: Workflow for handling and storing hygroscopic **calcium iodide hydrate**.

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## References

- 1. chemimpex.com [chemimpex.com]
- 2. chemimpex.com [chemimpex.com]
- 3. Calcium iodide - Wikipedia [en.wikipedia.org]

- 4. [pim-resources.coleparmer.com](http://pim-resources.coleparmer.com) [[pim-resources.coleparmer.com](http://pim-resources.coleparmer.com)]
- 5. Calcium Iodide SDS (Safety Data Sheet) | Flinn Scientific [[flinnsci.com](http://flinnsci.com)]
- 6. [sodiumiodide.net](http://sodiumiodide.net) [[sodiumiodide.net](http://sodiumiodide.net)]
- 7. CALCIUM IODIDE | 10102-68-8 [[chemicalbook.com](http://chemicalbook.com)]
- 8. [fishersci.com](http://fishersci.com) [[fishersci.com](http://fishersci.com)]
- 9. [employees.delta.edu](http://employees.delta.edu) [[employees.delta.edu](http://employees.delta.edu)]
- 10. [chembk.com](http://chembk.com) [[chembk.com](http://chembk.com)]
- 11. [sigmaaldrich.com](http://sigmaaldrich.com) [[sigmaaldrich.com](http://sigmaaldrich.com)]
- 12. [americanelements.com](http://americanelements.com) [[americanelements.com](http://americanelements.com)]
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